

An In-depth Technical Guide to Methyl Trifluoromethanesulfonate

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Compound of Interest

Compound Name: (R)-3-Aminopiperidin-2-one
hydrochloride

Cat. No.: B1443240

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The CAS number 164283-79-4 provided in the topic query appears to be incorrect and likely refers to a product or catalog number. This guide focuses on Methyl trifluoromethanesulfonate (CAS: 333-27-7), which is strongly associated with the product code "164283" from major chemical suppliers. All data herein pertains to Methyl trifluoromethanesulfonate.

Introduction

Methyl trifluoromethanesulfonate, commonly known as methyl triflate (MeOTf), is a powerful and versatile methylating agent widely employed in organic synthesis.^{[1][2]} Its high reactivity stems from the trifluoromethanesulfonyl (triflate) group, an excellent leaving group, which renders the methyl group highly electrophilic.^[3] This property allows for the methylation of a wide range of nucleophiles, including those that are weakly reactive.^[1] This guide provides a comprehensive overview of the chemical properties, safety data, applications, and handling protocols for methyl trifluoromethanesulfonate, designed to equip researchers and drug development professionals with the critical information needed for its safe and effective use.

Chemical and Physical Properties

Methyl trifluoromethanesulfonate is a colorless liquid under standard conditions.^[1] Its key physical and chemical properties are summarized in the table below. It is crucial to note that it

is sensitive to moisture and air, and hydrolyzes in water to form triflic acid and methanol.[1][3]

Property	Value	References
CAS Number	333-27-7	[1]
Molecular Formula	C ₂ H ₃ F ₃ O ₃ S	[1]
Molecular Weight	164.10 g/mol	[1]
Appearance	Colorless to yellow liquid	[1][4]
Boiling Point	94-99 °C	[2]
Melting Point	-64 °C	[1]
Density	1.45 g/mL at 25 °C	[5]
Flash Point	38 °C (100.4 °F)	[6]
Refractive Index	n _{20/D} 1.326 (lit.)	[2]
Solubility	Hydrolyzes in water. Slightly soluble in chloroform and ethyl acetate.	[1][4]

Safety and Hazard Information

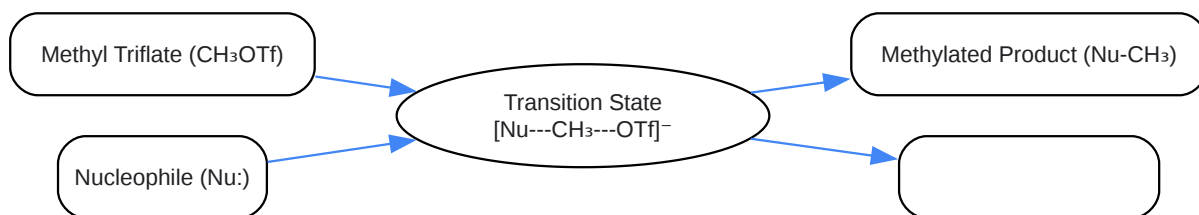
Methyl trifluoromethanesulfonate is an extremely hazardous substance and must be handled with stringent safety precautions.[4] It is flammable, corrosive, and highly toxic upon inhalation, ingestion, or skin contact.[5][6]

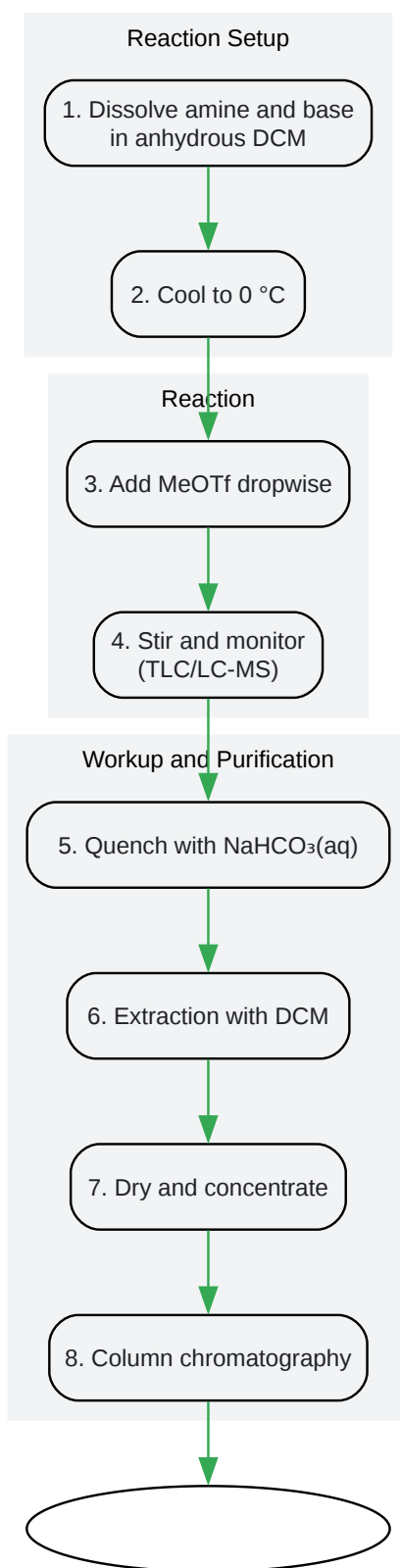
2.1 GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapour.[7]
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed.[5]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin.[5]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage.[7]
Acute Toxicity, Inhalation	Category 1	H330: Fatal if inhaled.[5]

Signal Word: Danger[8]

GHS Pictograms:





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